

An In-depth Technical Guide to Ethyl 2-(2-cyanophenyl)acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 2-(2-cyanophenyl)acetate*

Cat. No.: *B183921*

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CAS Number: 67237-76-7

This technical guide provides a comprehensive overview of **Ethyl 2-(2-cyanophenyl)acetate**, a key chemical intermediate in the pharmaceutical and agrochemical industries. This document is intended for researchers, scientists, and professionals involved in drug development and organic synthesis.

Chemical and Physical Properties

Ethyl 2-(2-cyanophenyl)acetate is a clear, colorless liquid with a characteristic sweet, fruity odor.^[1] Its primary utility lies in its bifunctional nature, possessing both an ester and a nitrile group, which makes it a versatile building block in the synthesis of more complex molecules.^[2]

Table 1: Physical and Chemical Properties of **Ethyl 2-(2-cyanophenyl)acetate**

Property	Value	Source(s)
CAS Number	67237-76-7	[2]
Molecular Formula	C ₁₁ H ₁₁ NO ₂	[2] [3]
Molecular Weight	189.21 g/mol	[2] [3]
Boiling Point	289.8 ± 15.0 °C at 760 mmHg	[2] [3]
Density	1.1 ± 0.1 g/cm ³	[3]
Flash Point	132.8 ± 7.1 °C	[3]
Refractive Index	1.524	[3]
Melting Point	Not available	[4]
Solubility	Not available	[4]

Safety and Hazard Information

It is crucial to handle **Ethyl 2-(2-cyanophenyl)acetate** with appropriate safety precautions in a well-ventilated area.

Table 2: GHS Hazard Information for **Ethyl 2-(2-cyanophenyl)acetate**

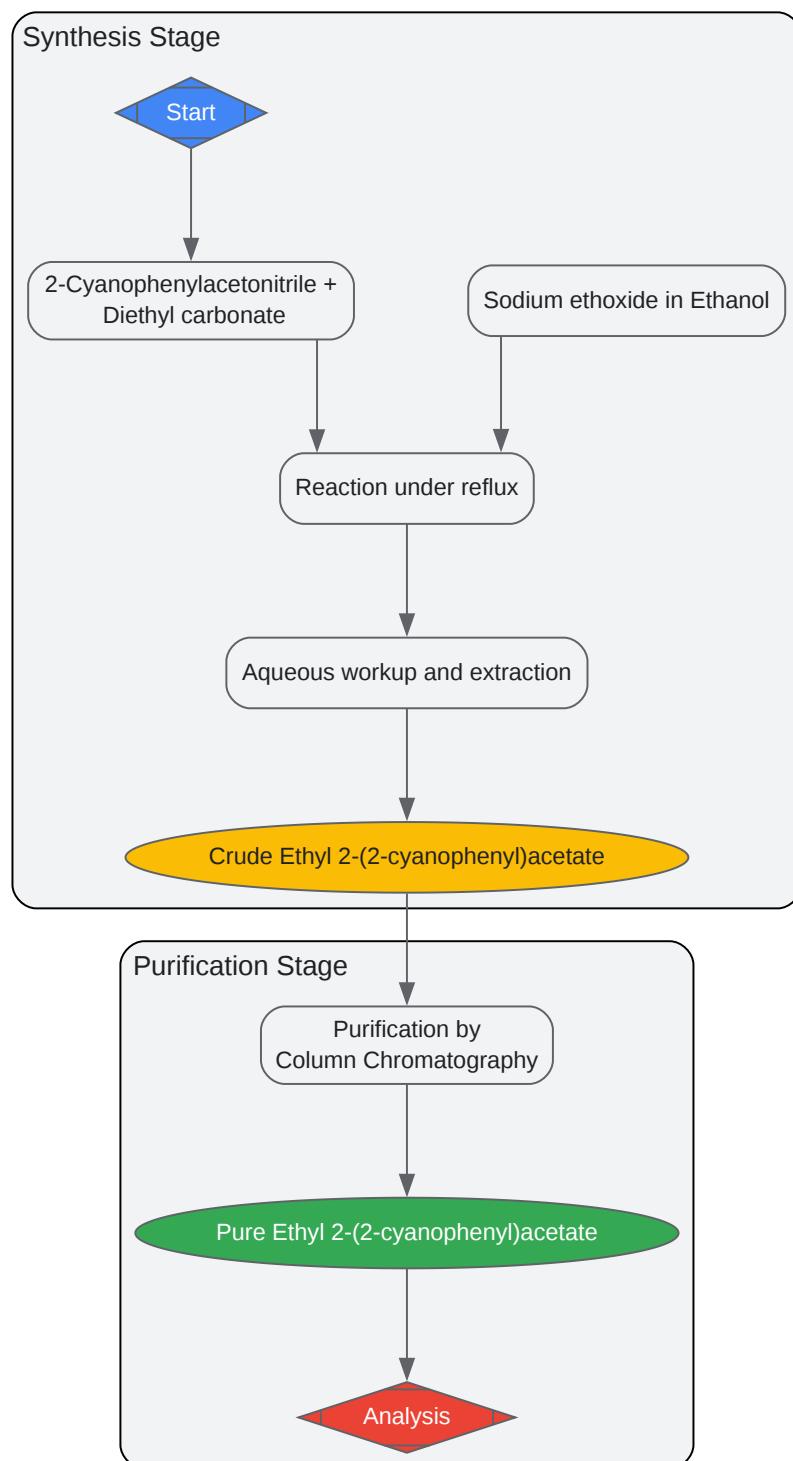
Category	Information	Source(s)
Pictogram	[1]	
Signal Word	Warning	[1]
Hazard Statements	H302: Harmful if swallowed	[1]
	P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
Precautionary Statements		[1]

Note: This is not an exhaustive list of all potential hazards. A full Safety Data Sheet (SDS) should be consulted before handling this chemical.

Role in Synthesis and Drug Development

Ethyl 2-(2-cyanophenyl)acetate serves as a critical intermediate in the synthesis of various pharmaceutical and agrochemical compounds.^{[2][4]} Its chemical structure, featuring a cyanophenyl group, is a key component in the development of novel drugs.^[4] The ester and nitrile functional groups provide reactive sites for a variety of chemical transformations, enabling the construction of complex molecular architectures.^[2] While specific signaling pathways for this exact molecule are not publicly documented, its derivatives are investigated for a range of biological activities.

Below is a generalized workflow for the synthesis and purification of a chemical intermediate like **Ethyl 2-(2-cyanophenyl)acetate**.

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A generalized workflow for the synthesis and purification.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **Ethyl 2-(2-cyanophenyl)acetate** are not readily available in public literature. However, a general approach based on the synthesis of similar compounds is presented below.

4.1. Synthesis

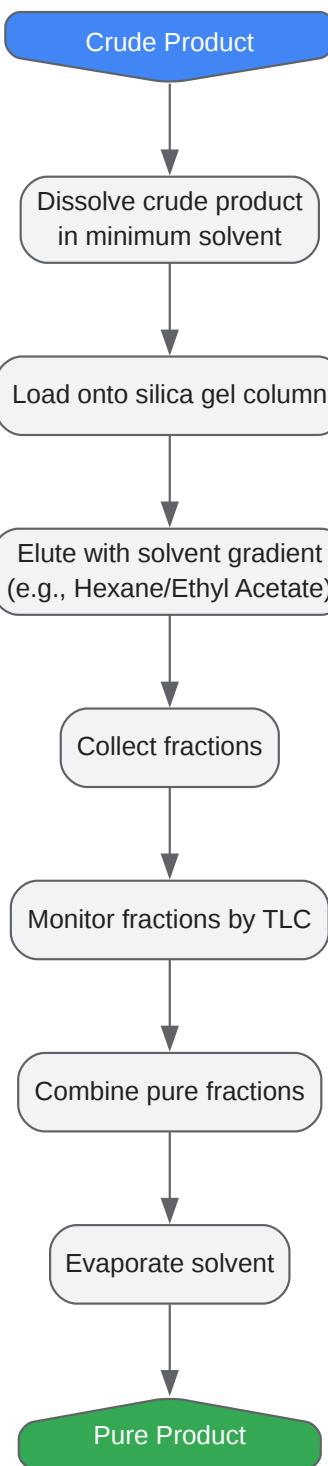
A plausible synthesis route involves the reaction of 2-cyanophenylacetonitrile with diethyl carbonate in the presence of a base like sodium ethoxide.[\[5\]](#)

- **Reaction Setup:** A solution of 2-cyanophenylacetonitrile in diethylcarbonate is added dropwise to a solution of sodium ethoxide in ethanol.
- **Reaction Conditions:** The reaction mixture is heated to reflux.
- **Work-up:** After the reaction is complete, the mixture is cooled and partitioned between water and an organic solvent like ethyl acetate. The organic layer is then separated.[\[5\]](#)

4.2. Purification

The crude product obtained from the synthesis can be purified using standard laboratory techniques.

- **Column Chromatography:** Flash column chromatography over silica gel is a common method for purifying organic compounds.[\[5\]](#) The crude product is loaded onto the column and eluted with a suitable solvent system (e.g., a mixture of hexane and ethyl acetate) to separate the desired product from impurities.



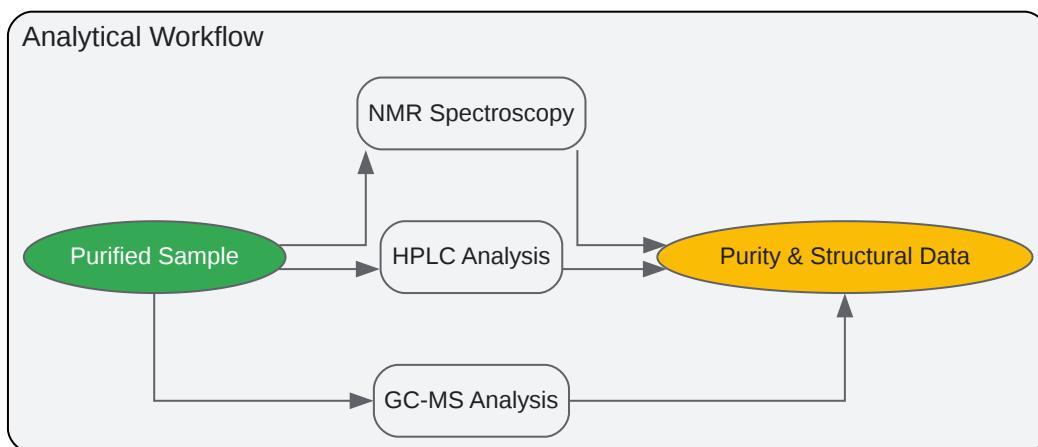
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A typical workflow for purification by column chromatography.

4.3. Analysis

The purity and identity of the final product can be confirmed using various analytical techniques.

- Gas Chromatography-Mass Spectrometry (GC-MS): To determine the purity of the sample and confirm its molecular weight.
- High-Performance Liquid Chromatography (HPLC): To assess the purity of the compound.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the chemical structure of the molecule.



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Logical relationship of analytical methods for product validation.

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References

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- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 2-(2-cyanophenyl)acetate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b183921#ethyl-2-2-cyanophenyl-acetate-cas-number-and-properties>

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